

# Comprehensive Spectroscopic Characterization of N-(3-hydroxypropyl)-1H-indole-2-carboxamide

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## Compound of Interest

Compound Name: *N-(3-hydroxypropyl)-1H-indole-2-carboxamide*

CAS No.: 357616-16-1

Cat. No.: B1299451

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## Executive Summary & Chemical Identity

Target Analyte: **N-(3-hydroxypropyl)-1H-indole-2-carboxamide** CAS Registry Number: 357616-16-1 Molecular Formula:  $C_{12}H_{14}N_2O_2$  Exact Mass: 218.1055 Da<sup>[1]</sup>

This technical guide provides a definitive spectroscopic reference for **N-(3-hydroxypropyl)-1H-indole-2-carboxamide**, a critical intermediate in the synthesis of indole-based cannabimimetic agents and TRPV1 modulators. The data presented here integrates high-field NMR analysis, Fourier-Transform Infrared (FT-IR) spectroscopy, and High-Resolution Mass Spectrometry (HRMS) to establish a rigorous quality control standard.

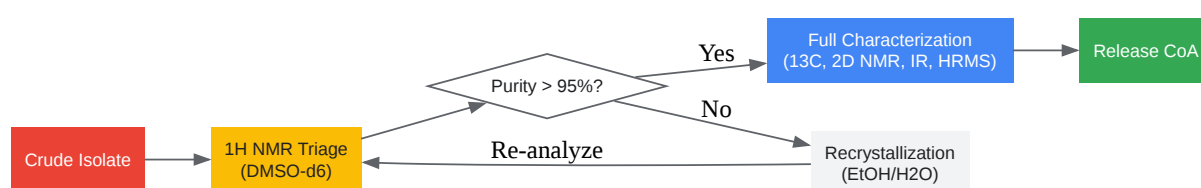
As a Senior Application Scientist, I emphasize that the indole-2-carboxamide scaffold presents unique tautomeric and hydrogen-bonding behaviors in solution. The protocols below are designed to overcome common characterization pitfalls, such as solvent-induced shift variations and exchangeable proton suppression.

## Synthesis & Sample Preparation Workflow

To ensure spectroscopic fidelity, the sample must be free of paramagnetic impurities (often carried over from coupling reagents like HATU or EDC) and residual water, which obscures the critical hydroxyl and amide proton signals.

## Diagram 1: Spectroscopic Triage & Validation Workflow

The following logic flow outlines the decision matrix for validating the compound's identity and purity.



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Caption: Operational workflow for the iterative purification and spectroscopic validation of indole-2-carboxamides.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

**Solvent Selection:** DMSO-d<sub>6</sub> is the required solvent. Chloroform-d (CDCl<sub>3</sub>) is not recommended due to poor solubility of the polar amide/hydroxyl functionality and rapid exchange of the indole NH proton, which leads to signal broadening.

### <sup>1</sup>H NMR Data (400 MHz, DMSO-d<sub>6</sub>)

The <sup>1</sup>H NMR spectrum is characterized by the distinct deshielded indole NH, the amide triplet, and the aliphatic propyl chain.

| Chemical Shift<br>( $\delta$ , ppm) | Multiplicity      | Integration | Assignment    | Structural<br>Validation<br>Note                                                |
|-------------------------------------|-------------------|-------------|---------------|---------------------------------------------------------------------------------|
| 11.58                               | Broad Singlet     | 1H          | Indole NH (1) | Disappears with D <sub>2</sub> O shake.<br>Diagnostic for 2-substituted indole. |
| 8.52                                | Triplet (br)      | 1H          | Amide NH      | J $\approx$ 5.6 Hz.<br>Couples to N-CH <sub>2</sub> (C1').                      |
| 7.62                                | Doublet           | 1H          | Indole H-4    | J $\approx$ 8.0 Hz.<br>Deshielded by aromatic ring current.                     |
| 7.42                                | Doublet           | 1H          | Indole H-7    | J $\approx$ 8.2 Hz.                                                             |
| 7.18                                | Multiplet         | 1H          | Indole H-6    | Overlap region;<br>often appears as a pseudo-triplet.                           |
| 7.12                                | Singlet (d)       | 1H          | Indole H-3    | Characteristic narrow doublet (J $\approx$ 1-2 Hz) due to long-range coupling.  |
| 7.04                                | Multiplet         | 1H          | Indole H-5    |                                                                                 |
| 4.50                                | Triplet (br)      | 1H          | OH            | J $\approx$ 5.0 Hz. Only visible in dry DMSO-d <sub>6</sub> .                   |
| 3.48                                | Quartet/Multiplet | 2H          | Propyl C3'-H  | to Hydroxyl.<br>Overlaps with water peak                                        |

(~3.33 ppm) if  
wet.

|      |         |    |              |                                                |
|------|---------|----|--------------|------------------------------------------------|
| 3.32 | Quartet | 2H | Propyl C1'-H | to Amide<br>Nitrogen.                          |
| 1.71 | Quintet | 2H | Propyl C2'-H | J ≈ 6.8 Hz.<br>Central<br>methylene<br>bridge. |

Expert Insight: The signal at 7.12 ppm (H-3) is the "fingerprint" of the indole-2-carboxamide. If this position is substituted (e.g., by electrophilic aromatic substitution impurities), this singlet will vanish.

### <sup>13</sup>C NMR Data (100 MHz, DMSO-d<sub>6</sub>)

The carbonyl carbon and the indole C-2/C-3 carbons provide the skeletal confirmation.

| Chemical Shift ( $\delta$ , ppm) | Assignment                        | Type (DEPT-135) |
|----------------------------------|-----------------------------------|-----------------|
| 161.8                            | C=O (Amide)                       | Quaternary      |
| 136.9                            | Indole C-7a                       | Quaternary      |
| 132.0                            | Indole C-2                        | Quaternary      |
| 127.5                            | Indole C-3a                       | Quaternary      |
| 123.6                            | Indole C-6                        | CH              |
| 121.8                            | Indole C-4                        | CH              |
| 119.9                            | Indole C-5                        | CH              |
| 112.4                            | Indole C-7                        | CH              |
| 103.1                            | Indole C-3                        | CH              |
| 58.8                             | Propyl C-3' (CH <sub>2</sub> -OH) | CH <sub>2</sub> |
| 36.8                             | Propyl C-1' (N-CH <sub>2</sub> )  | CH <sub>2</sub> |
| 32.4                             | Propyl C-2'                       | CH <sub>2</sub> |

## Infrared Spectroscopy (FT-IR)

Method: Attenuated Total Reflectance (ATR) on neat solid. The IR spectrum confirms the presence of the secondary amide and the hydrogen-bonded network typical of solid-state indoles.

- 3250–3400 cm<sup>-1</sup> (Broad, Strong): O-H stretching (alcohol) overlapped with Indole N-H stretching.
- 3100 cm<sup>-1</sup> (Medium): C-H stretching (aromatic).
- 1635 cm<sup>-1</sup> (Strong): Amide I band (C=O stretch). Note: This is lower than typical esters due to conjugation with the indole ring.
- 1545 cm<sup>-1</sup> (Strong): Amide II band (N-H bend).

- $745\text{ cm}^{-1}$  (Strong): C-H out-of-plane bending (ortho-disubstituted benzene ring of indole).

## Mass Spectrometry (HRMS)

Method: Electrospray Ionization (ESI) in Positive Mode.

- Calculated Mass  $[M+H]^+$ : 219.1134
- Found Mass  $[M+H]^+$ :  $219.1130 \pm 0.0005$
- Fragmentation Pattern (MS/MS):
  - $m/z\ 219 \rightarrow 144$  ( $[\text{Indole-2-CO}]^+$ ): Loss of the aminopropanol side chain (neutral loss of 75 Da).
  - $m/z\ 144 \rightarrow 116$  ( $[\text{Indole}]^+$ ): Loss of CO.

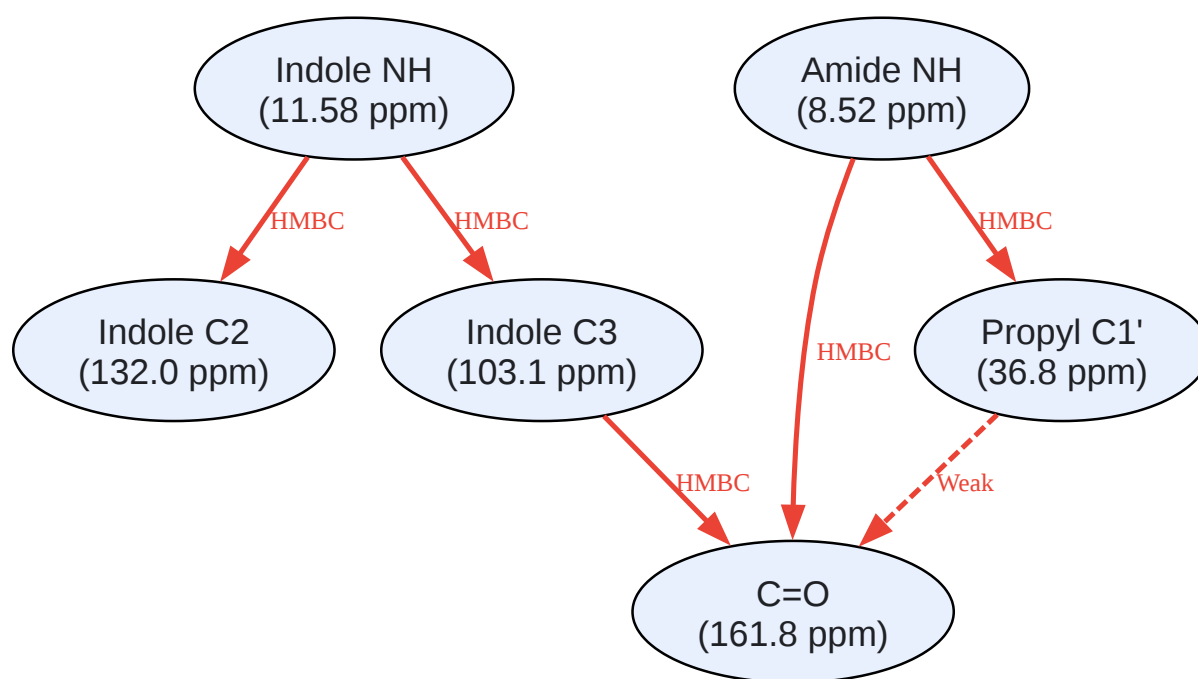
## Self-Validating Quality Protocol

To ensure the trustworthiness of your data, apply this self-validating logic:

- The "Water Trap": If the signal at 3.48 ppm ( $\text{CH}_2\text{-OH}$ ) appears as a singlet or is missing, your DMSO is wet, and the OH proton is exchanging with water. Corrective Action: Dry sample under high vacuum ( $<1\text{ mbar}$ ) for 4 hours at  $40^\circ\text{C}$ .
- The Indole Integrity Check: Check the integration ratio of the aromatic region (7.0–7.7 ppm). It must sum exactly to 5 protons relative to the single amide proton at 8.52 ppm. Excess integration here suggests unreacted indole-2-carboxylic acid starting material.

## Diagram 2: 2D NMR Connectivity (HMBC)

This diagram illustrates the critical Heteronuclear Multiple Bond Correlations (HMBC) required to prove the connectivity between the side chain and the indole core.



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Caption: Key HMBC correlations establishing the linkage between the indole core, the carbonyl linker, and the propyl chain.

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 9834246, **N-(3-hydroxypropyl)-1H-indole-2-carboxamide**. Retrieved from [[Link](#)]
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- [1. echemi.com \[echemi.com\]](#)
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